

Proper Disposal and Safe Handling of AC1903

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Compound of Interest

Compound Name: AC1903

Cat. No.: B1664771

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This document provides essential safety and logistical information for the proper disposal and handling of **AC1903**, a selective inhibitor of the TRPC5 ion channel. The following procedures are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AC1903** is provided in the table below. This information is critical for safe handling and storage.

Property	Value
Chemical Name	N-(2-Furanylmethyl)-1-(phenylmethyl)-1H-benzimidazol-2-amine[1]
Molecular Formula	C ₁₉ H ₁₇ N ₃ O
Molecular Weight	303.36 g/mol
CAS Number	831234-13-0[1]
Appearance	White to beige powder
Purity	≥98% (HPLC)[1]
Solubility	Soluble to 50 mM in DMSO
Storage Temperature	-20°C

Disposal Procedures

Proper disposal of **AC1903** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations. The following step-by-step guidance should be followed:

Step 1: Waste Identification and Segregation

- Unused Product: Unused **AC1903** should be considered chemical waste.
- Contaminated Materials: Any materials that have come into contact with **AC1903**, such as personal protective equipment (PPE), weighing boats, and pipette tips, should be treated as contaminated waste.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone) before disposal. The rinsate should be collected and disposed of as chemical waste.

Step 2: Waste Collection and Storage

- Collect all **AC1903** waste in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with the waste.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

Step 3: Disposal

- Dispose of **AC1903** waste through a licensed hazardous waste disposal company.
- Do not dispose of **AC1903** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

AC1903 is a selective TRPC5 blocker with an IC_{50} value in the range of 4.0 - 13.6 μM .^[1] It shows weak inhibition of TRPC4 and no significant activity against TRPC6 or a panel of kinases.^[1]

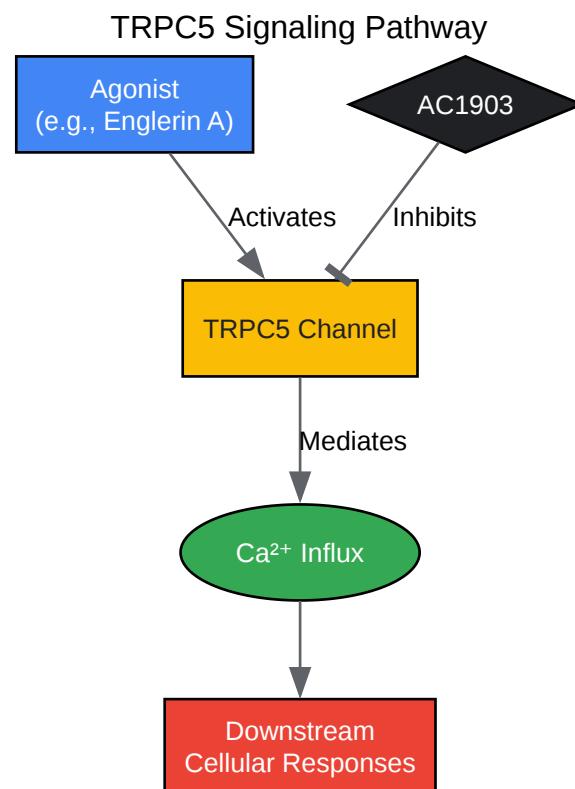
In Vitro Inhibition Assay

A common experiment to determine the inhibitory activity of **AC1903** on TRPC5 channels involves using a cell line (e.g., HEK293) that overexpresses the TRPC5 channel.

- Cell Culture: Culture HEK293 cells expressing human TRPC5 in appropriate media.
- Compound Preparation: Prepare a stock solution of **AC1903** in DMSO. Further dilute the stock solution to the desired concentrations in the assay buffer.
- Assay:
 - Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
 - Incubate the cells with various concentrations of **AC1903**.
 - Stimulate the TRPC5 channels with an agonist (e.g., Englerin A).
 - Measure the intracellular calcium concentration using a fluorescence plate reader.
- Data Analysis: Plot the fluorescence intensity against the concentration of **AC1903** to determine the IC_{50} value.

Signaling Pathway and Experimental Workflow

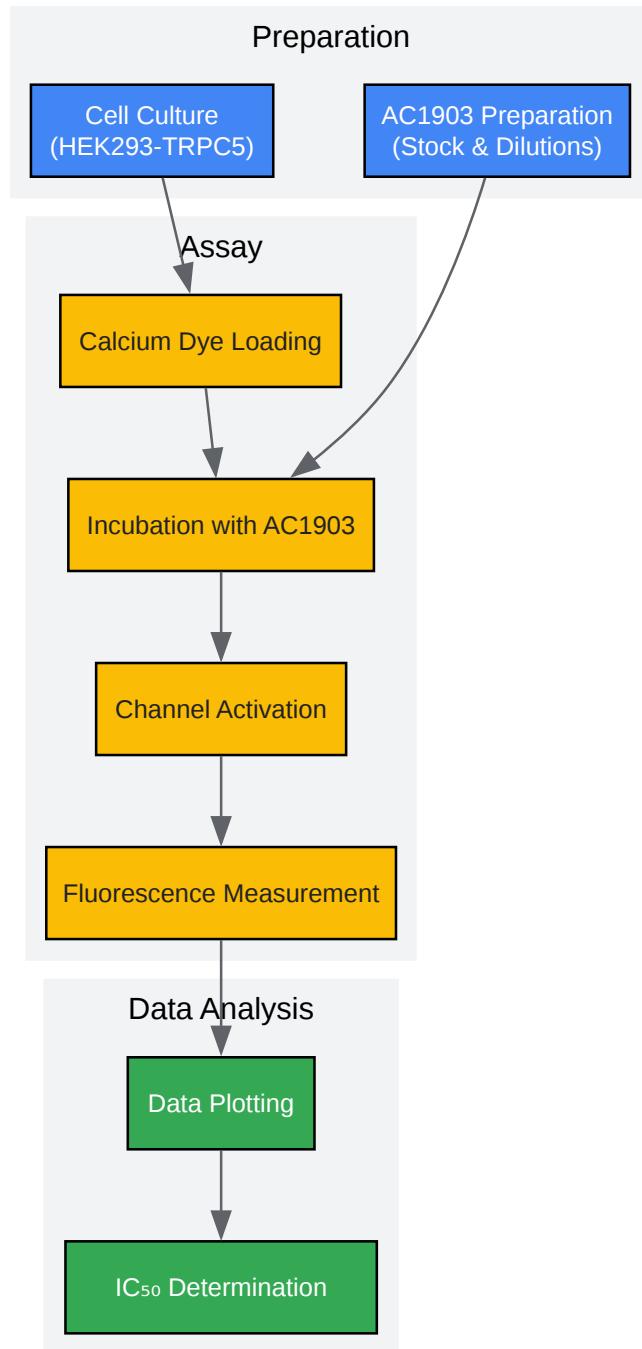
The following diagrams illustrate the signaling pathway of TRPC5 and a typical experimental workflow for evaluating **AC1903**.



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Caption: TRPC5 Signaling Pathway and Inhibition by **AC1903**.

Experimental Workflow for AC1903 Evaluation

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Caption: Workflow for Evaluating the Inhibitory Activity of **AC1903**.

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References

- 1. AC 1903 | TRPC Channels | Tocris Bioscience [tocris.com]
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